

Technical Guide: (6-Chloro-1-benzofuran-3-yl)methanol in Pharmaceutical Synthesis

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Compound of Interest

Compound Name: (6-Chloro-1-benzofuran-3-yl)methanol

Cat. No.: B11751182

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Executive Summary

(6-Chloro-1-benzofuran-3-yl)methanol (CAS: 151619-12-4) is a high-value heterocyclic building block used primarily to introduce the pharmacologically privileged 6-chlorobenzofuran-3-yl moiety into bioactive molecules. Its significance lies in its role as a divergent intermediate: it serves as the primary precursor for synthesizing (6-chlorobenzofuran-3-yl)acetic acid derivatives (used in Factor Xa inhibitors and GPR17 modulators) and for direct alkylation in the development of antimicrobial and psychoactive agents.

This guide details the compound's physicochemical profile, industrial synthesis routes, downstream pharmaceutical applications, and critical quality control parameters.^[1]

Chemical Profile & Reactivity

The compound features a benzofuran core substituted with a chlorine atom at the C6 position and a hydroxymethyl group at the C3 position.^[1]

Property	Specification
IUPAC Name	(6-Chloro-1-benzofuran-3-yl)methanol
CAS Number	151619-12-4
Molecular Formula	C ₉ H ₇ ClO ₂
Molecular Weight	182.60 g/mol
Appearance	White to off-white crystalline solid
Melting Point	108–112 °C (typical)
Solubility	Soluble in DMSO, Methanol, DCM; sparingly soluble in water
Key Reactivity	Primary alcohol oxidation, halogenation (conversion to benzyl-type halide), esterification

Structural Significance (SAR)

- **6-Chloro Substitution:** Enhances metabolic stability by blocking the C6 position from oxidative metabolism (e.g., hydroxylation by CYP450). It also increases lipophilicity (), improving membrane permeability.[\[1\]](#)
- **Benzofuran Scaffold:** Bioisostere of indole, commonly found in serotonergic (5-HT) ligands and kinase inhibitors.
- **C3-Hydroxymethyl Handle:** A versatile "hook" for conjugation.[\[1\]](#) It is easily converted to a leaving group (chloride/bromide/mesylate) for N-alkylation or oxidized to the aldehyde/acid for chain extension.[\[1\]](#)

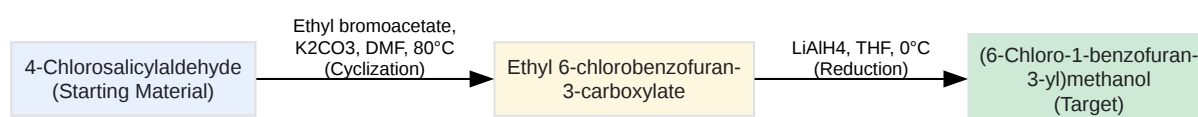
Synthesis & Manufacturing

The industrial synthesis of **(6-Chloro-1-benzofuran-3-yl)methanol** typically proceeds via the construction of the benzofuran ring followed by functional group manipulation.

Preferred Synthetic Route: The Rap-Stoermer / Ester Reduction Pathway

This route is favored for its scalability and avoidance of expensive transition metal catalysts.^[1]

- Cyclization: Reaction of 4-chlorosalicylaldehyde with ethyl bromoacetate or ethyl chloroacetoacetate under basic conditions (K_2CO_3 /DMF) yields the ethyl 6-chlorobenzofuran-3-carboxylate.
- Reduction: The ester is reduced to the primary alcohol using a hydride donor such as Lithium Aluminum Hydride ($LiAlH_4$) or Diisobutylaluminum hydride (DIBAL-H).^[1]



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Figure 1: Industrial synthesis pathway for **(6-Chloro-1-benzofuran-3-yl)methanol**.

Pharmaceutical Applications

The utility of this intermediate is defined by its downstream conversion into specific pharmacophores.^[1]

A. Factor Xa Inhibitors (Anticoagulants)

The 6-chlorobenzofuran-3-yl moiety is a critical substituent in a class of diamine-based Factor Xa inhibitors (related to the chemical space of Edoxaban and Betrixaban).

- Mechanism: The benzofuran ring occupies the S1 or S4 binding pocket of the Factor Xa enzyme, providing hydrophobic interactions that boost potency.^[1]
- Workflow: The alcohol is converted to (6-Chloro-1-benzofuran-3-yl)methyl bromide, which is then used to alkylate a diamine core (e.g., a cyclohexane-1,2-diamine derivative).

B. GPR17 Modulators (Multiple Sclerosis)

Recent research identifies (6-chlorobenzofuran-3-yl)acetic acid as a key intermediate for GPR17 antagonists/agonists used in treating demyelination disorders.

- Transformation: The methanol intermediate is converted to the acetic acid via homologation (Alcohol

Chloride

Nitrile

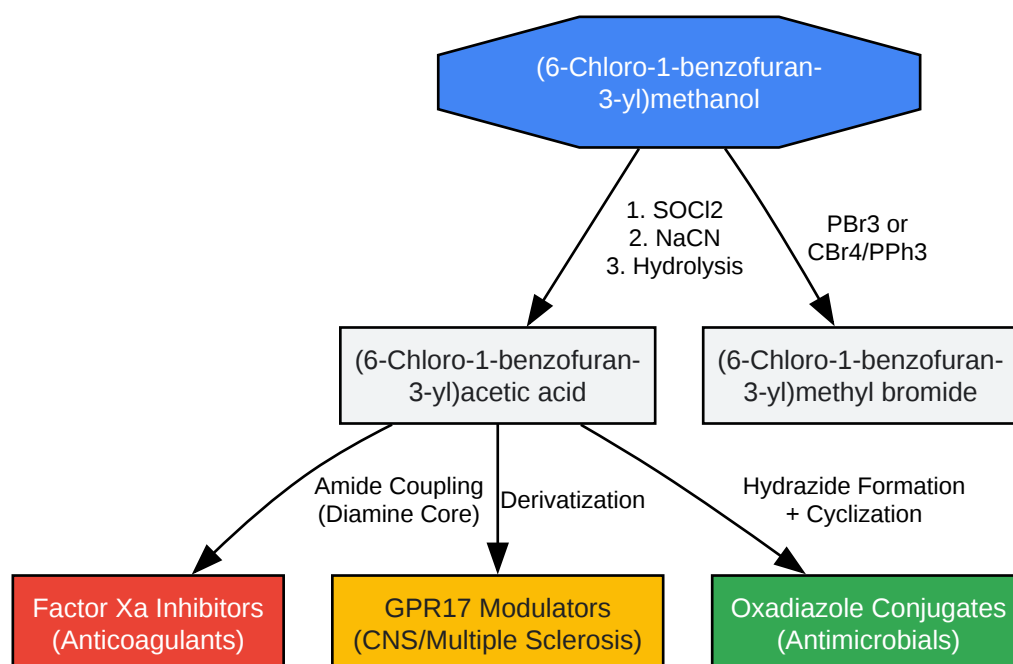
Acid).[1]

- Role: The 6-chloro substituent is essential for receptor selectivity over other G-protein coupled receptors.

C. Antimicrobial Oxadiazoles

Derivatives synthesized by coupling the alcohol (via an acetic acid linker) to 1,3,4-oxadiazoles have shown potent activity against Mycobacterium tuberculosis and Gram-positive bacteria.

The lipophilic benzofuran tail facilitates penetration of the mycobacterial cell wall.[1]



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Figure 2: Divergent pharmaceutical applications of the intermediate.

Experimental Protocols

Protocol A: Synthesis of (6-Chloro-1-benzofuran-3-yl)methanol

Objective: Reduction of Ethyl 6-chlorobenzofuran-3-carboxylate.

- Setup: Flame-dry a 500 mL three-neck round-bottom flask equipped with a magnetic stir bar, nitrogen inlet, and dropping funnel.
- Reagent Prep: Charge the flask with Ethyl 6-chlorobenzofuran-3-carboxylate (10.0 g, 44.5 mmol) and anhydrous THF (150 mL). Cool to 0 °C in an ice bath.
- Reduction: Carefully add LiAlH₄ (2.0 M in THF, 25 mL, 50 mmol) dropwise over 30 minutes. Maintain internal temperature below 5 °C.
- Reaction: Allow the mixture to warm to room temperature and stir for 2 hours. Monitor by TLC (Hexane:EtOAc 3:1) for disappearance of ester.^[1]
- Quench: Cool back to 0 °C. Sequentially add 1.9 mL water, 1.9 mL 15% NaOH, and 5.7 mL water (Fieser workup). Stir vigorously until a white granular precipitate forms.
- Isolation: Filter through a pad of Celite. Dry the filtrate over anhydrous Na₂SO₄ and concentrate in vacuo.
- Purification: Recrystallize from Hexane/EtOAc or purify via flash column chromatography (SiO₂, 20-40% EtOAc in Hexane).
- Yield: Expect 7.0–7.5 g (85–92%) of white solid.

Protocol B: Conversion to (6-Chloro-1-benzofuran-3-yl)methyl bromide

Objective: Activation of the alcohol for nucleophilic substitution.

- Reaction: Dissolve (6-Chloro-1-benzofuran-3-yl)methanol (5.0 g, 27.4 mmol) in anhydrous DCM (50 mL) at 0 °C.

- Bromination: Add Phosphorus Tribromide (PBr₃) (1.0 mL, 10.5 mmol) dropwise.
- Completion: Stir at 0 °C for 1 hour, then warm to RT for 1 hour.
- Workup: Quench with saturated NaHCO₃ solution. Extract with DCM, wash with brine, dry, and concentrate.[\[1\]](#)
- Storage: The resulting bromide is unstable; use immediately or store at -20 °C under argon.

Quality Control & Impurity Profiling

Attribute	Acceptance Criteria	Method
Purity	≥ 98.0%	HPLC (C18 column, ACN/Water gradient)
Appearance	White to off-white solid	Visual Inspection
Water Content	≤ 0.5%	Karl Fischer Titration
Major Impurity A	6-Chlorobenzofuran-3-carboxylic acid	HPLC (Result of incomplete reduction)
Major Impurity B	6-Chloro-3-methylbenzofuran	GC-MS (Result of over-reduction)

Safety & Handling

- Hazards: The compound is an irritant (Skin Irrit. 2, Eye Irrit. 2).[\[1\]](#) The bromide derivative is a potent lachrymator and skin sensitizer.[\[1\]](#)
- Handling: Manipulate in a fume hood. Wear nitrile gloves and safety goggles.
- Storage: Store in a cool, dry place (2–8 °C). Hygroscopic; keep container tightly sealed.[\[1\]](#)

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